

An In-depth Technical Guide to the Thermochemical Properties of Aluminum Iodide

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Compound of Interest

Compound Name: Aluminum iodide

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This technical guide provides a comprehensive overview of the thermochemical data for **aluminum iodide** (AlI_3). It is intended for researchers, scientists, and professionals in drug development and other fields who require a detailed understanding of the thermodynamic properties of this compound. This document summarizes key quantitative data, outlines experimental methodologies for its synthesis, and presents a logical diagram illustrating the relationships between its different physical states.

Thermochemical Data

The thermochemical properties of **aluminum iodide** are crucial for understanding its behavior in chemical reactions and for process design. The following tables summarize the standard enthalpy of formation, standard molar entropy, and heat capacity for **aluminum iodide** in its solid, liquid, and gaseous phases.

Table 1: Standard Enthalpy of Formation ($\Delta_f H^\circ$)

The standard enthalpy of formation is the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

Phase	Formula	$\Delta_f H^\circ$ (kJ/mol)
Solid	$\text{AlI}_3(\text{s})$	-302.9[1][2]
Liquid	$\text{AlI}_3(\text{l})$	-289.44
Gas	$\text{AlI}_3(\text{g})$	-193.30[3]
Gas (Dimer)	$\text{Al}_2\text{I}_6(\text{g})$	-489.53

Table 2: Standard Molar Entropy (S°)

Standard molar entropy is the entropy content of one mole of a substance under standard state conditions.

Phase	Formula	S° (J/mol·K)
Solid	$\text{AlI}_3(\text{s})$	195.9[1][2]
Liquid	$\text{AlI}_3(\text{l})$	223.65
Gas	$\text{AlI}_3(\text{g})$	373.60[3]
Gas (Dimer)	$\text{Al}_2\text{I}_6(\text{g})$	Not specified

Table 3: Heat Capacity (C_p)

Heat capacity is the amount of heat that must be added to a specified amount of a substance to cause a temperature increase of one unit.

Phase	Formula	C_p (J/mol·K)
Solid	$\text{AlI}_3(\text{s})$	98.7[1]
Liquid	$\text{AlI}_3(\text{l})$	121.3 (at 464 K)
Gas	$\text{AlI}_3(\text{g})$	Not specified
Gas (Dimer)	$\text{Al}_2\text{I}_6(\text{g})$	Not specified

Experimental Protocols

While detailed experimental procedures for the direct determination of the thermochemical data of **aluminum iodide** are not readily available in the cited literature, the synthesis of **aluminum iodide** is well-documented. The thermochemical values presented above are typically determined using calorimetric techniques.

2.1. Synthesis of Aluminum Iodide

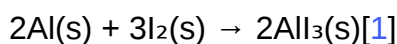
The most common method for preparing **aluminum iodide** is the direct reaction of aluminum metal with iodine.^{[1][2]} This reaction is highly exothermic.

Materials:

- Aluminum powder or foil
- Elemental iodine
- Water (as a catalyst)
- Inert solvent (e.g., carbon tetrachloride) (optional)

Procedure:

- Direct Combination: A mixture of aluminum powder and iodine is prepared. The addition of a small amount of water catalyzes a vigorous reaction, producing significant heat and purple iodine vapor.^{[1][2]} The reaction is as follows:



- Solvent-Based Method: To control the reaction rate, aluminum granules and iodine can be refluxed in an inert solvent such as carbon tetrachloride.

2.2. General Methodology for Thermochemical Data Determination

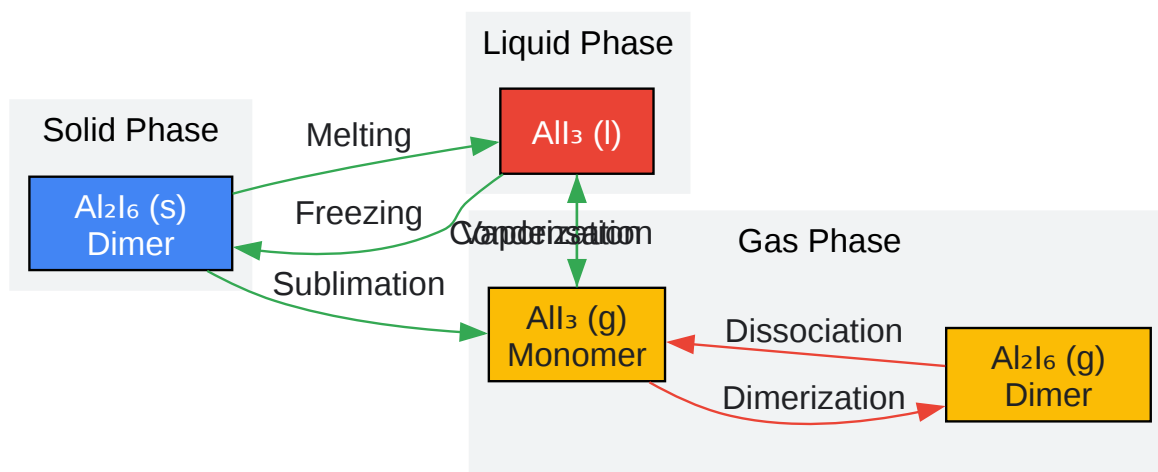
- Enthalpy of Formation: The standard enthalpy of formation is typically determined using reaction calorimetry. This involves measuring the heat released or absorbed during a

chemical reaction. For **aluminum iodide**, this would involve reacting aluminum and iodine under controlled conditions in a calorimeter.

- **Entropy:** The standard molar entropy is calculated from heat capacity measurements at low temperatures. The heat capacity is measured as a function of temperature, and the entropy is then determined by integrating the heat capacity divided by the temperature from absolute zero to the desired temperature.
- **Heat Capacity:** Heat capacity is measured using calorimetry. A known amount of heat is supplied to the sample, and the resulting temperature change is measured.

Logical Relationships of Aluminum Iodide Phases

The following diagram illustrates the relationships between the different phases of **aluminum iodide** and the factors that influence transitions between them. In the solid state, **aluminum iodide** exists as a dimer (Al_2I_6).^[1] In the gas phase, both the monomer (AlI_3) and the dimer are present.



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